

Standard Operating Procedure: Disposal of 3-Chloro-D-Tyrosine[1]

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Compound of Interest

Compound Name: 3-Chloro-D-tyrosine

CAS No.: 162599-96-4

Cat. No.: B2365317

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Core Directive & Scope

This technical guide mandates the specific protocols for the containment, deactivation, and disposal of **3-Chloro-D-tyrosine** (CAS: 162599-96-4).[1] Unlike generic amino acids, the halogenated nature of this compound requires strict segregation from standard organic waste streams to prevent the formation of toxic byproducts and to comply with RCRA "Halogenated Organic" standards.

Critical Safety Warning:

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*NEVER mix **3-Chloro-D-tyrosine** waste with bleach (sodium hypochlorite) or other strong oxidizing agents.[1] The reaction between the amine group and free chlorine can generate chloramines and cyanogen chloride, which are highly toxic and volatile.*

Compound Identification & Hazard Assessment

Before initiating disposal, verify the chemical identity to ensure this protocol applies.

Property	Specification
Chemical Name	3-Chloro-D-tyrosine
CAS Number	162599-96-4 (Distinct from L-isomer: 7423-93-0)
Molecular Formula	C ₉ H ₁₀ ClNO ₃
Physical State	White to off-white powder
Solubility	Slightly soluble in water; Soluble in dilute acid/base
Hazard Classification	Irritant (Skin Irrit. 2, Eye Irrit.[1][2][3] 2A, STOT SE 3)
Incompatibilities	Strong oxidizing agents, Bleach, Acid chlorides

Waste Classification Strategy

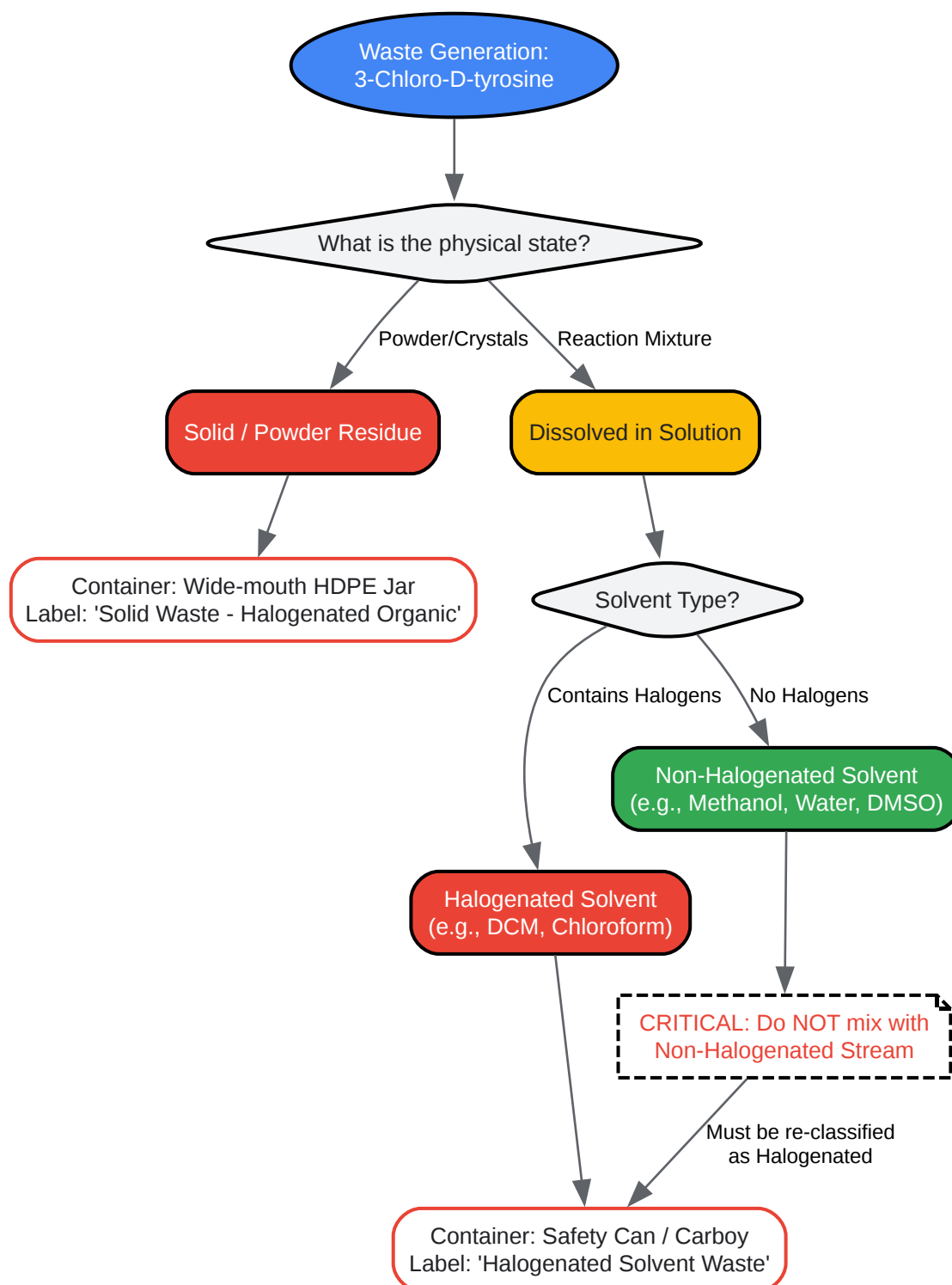
Proper segregation is the pillar of this protocol. **3-Chloro-D-tyrosine** is a Halogenated Organic compound.[1]

The Segregation Logic (Why it matters)

- Halogenated vs. Non-Halogenated: Most disposal facilities incinerate waste.[1] Halogenated compounds (containing Cl, F, Br, I) require higher combustion temperatures and scrubbers to neutralize acid gases (like HCl) formed during burning.[2] Mixing this with non-halogenated solvents (like acetone or ethanol) contaminates the entire bulk container, forcing the facility to treat the whole volume as "Halogenated," drastically increasing disposal costs and environmental impact.
- Solid vs. Liquid: As a solid powder, it is most cost-effective to dispose of it as a Solid Chemical Waste.[1] If dissolved in a solvent, it must be managed as a Halogenated Solvent Waste.

Disposal Workflow & Decision Tree

The following diagram illustrates the mandatory decision logic for disposing of **3-Chloro-D-tyrosine**.



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Figure 1: Decision tree for segregating **3-Chloro-D-tyrosine** waste based on physical state and solvent composition.

Step-by-Step Disposal Protocols

Scenario A: Disposal of Solid Powder (Expired or Surplus)

Best for: Pure substance, contaminated weighing boats, spill cleanup residues.[2]

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar.[1] Do not use glass for solids to prevent breakage during compaction/transport.[1]
- Labeling: Affix a hazardous waste tag immediately.[1]
 - Constituent: "**3-Chloro-D-tyrosine**"[1][4][5][6]
 - Hazard Checkbox: "Toxic" and "Irritant".
 - Type: "Solid Debris / Halogenated Organic".[1]
- Transfer: Transfer the powder carefully to avoid dust generation.[1] If the original container is small (<50g), place the entire bottle into the waste jar.
- Secondary Containment: Store the jar in a secondary bin until pickup.

Scenario B: Disposal of Liquid Waste (Reaction Mixtures)

Best for: HPLC waste, reaction byproducts, mother liquors.[2]

- Compatibility Check: Ensure the solution pH is between 3 and 11. If highly acidic or basic, neutralize carefully before adding to the bulk solvent drum to prevent heat generation.
- Segregation:

- If dissolved in DCM/Chloroform: Pour into the Halogenated Waste carboy.[1]
- If dissolved in Water/Methanol/DMSO: Because it contains the chloro-tyrosine, the entire mixture should ideally be treated as Halogenated Waste to ensure the halogenated byproduct is incinerated properly.
- Note: While trace amounts (<0.1%) might sometimes be accepted in non-halogenated streams depending on local facility rules, the safest and most compliant "Best Practice" is to default to the Halogenated stream.
- Rinsing: Triple rinse empty reaction vessels with a small volume of solvent. Add these rinsates to the Halogenated Waste container, not down the drain.

Spill Response Protocol

Immediate Action:

- Isolate: Evacuate the immediate area if dust is airborne.[1]
- PPE: Wear nitrile gloves, safety goggles, and a lab coat. A N95 dust mask is recommended for powder spills.
- Containment:
 - Solid Spill: Cover with wet paper towels to prevent dust dispersion.[1] Scoop up the slurry and place it in the Solid Waste container.[1]
 - Liquid Spill: Absorb with vermiculite or spill pads.[1][7] Do not use bleach to clean the surface.[1] Use a simple soap and water solution for the final wipe-down.[1]

References

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